

N-Cbz-Nortropine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N*-Cbz-nortropine

Cat. No.: B1141211

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the known safety and handling precautions for **N-Cbz-nortropine** (N-Benzyloxycarbonyl nortropine). Due to a lack of comprehensive safety data for **N-Cbz-nortropine** itself, this document also includes safety information for its parent compound, nortropine. Researchers should handle **N-Cbz-nortropine** with, at a minimum, the same level of caution as nortropine.

Introduction to N-Cbz-Nortropine

N-Cbz-nortropine, also known as N-Benzyloxycarbonyl nortropine, is a derivative of nortropine used in organic synthesis. While specific applications are varied, it often serves as a protected intermediate in the synthesis of more complex molecules in pharmaceutical and chemical research.

Physicochemical Properties

A summary of the known physical and chemical properties of **N-Cbz-nortropine** is presented below.

Property	Value	Source
CAS Number	109840-91-7	Pharmaffiliates
Molecular Formula	C ₁₅ H ₁₉ NO ₃	ChemWhat
Molecular Weight	261.32 g/mol	ChemWhat
Synonyms	N-Benzyloxycarbonyl Nortropine, endo-3-Hydroxy-8- azabicyclo[3.2.1]octane-8- carboxylic Acid Phenylmethyl Ester	Pharmaffiliates
Appearance	Not specified	-
Solubility	Not specified	-

Safety and Hazard Information: N-Cbz-Nortropine

As of the date of this document, specific GHS classification and detailed toxicity data for **N-Cbz-nortropine** are not readily available from surveyed chemical suppliers and safety data aggregators. The GHS information is consistently reported as "no data available". In the absence of specific data, a conservative approach is mandated. The safety profile of the closely related compound, nortropine, should be considered as a baseline for handling procedures.

Surrogate Safety Profile: Nortropine

Nortropine is the parent amine of **N-Cbz-nortropine**. The following data for nortropine should be used to inform the minimum safety and handling protocols for **N-Cbz-nortropine** until specific data becomes available.

GHS Hazard Classification: Nortropine

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Warning	GHS07 (Irritant)	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Warning	GHS07 (Irritant)	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Warning	GHS07 (Irritant)	Warning	H332: Harmful if inhaled

Data sourced from multiple chemical suppliers and safety data sheets for Nortropine (CAS 538-09-0).

Precautionary Statements: Nortropine

Type	Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash hands and face thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P330	Rinse mouth.	
P361+P364	Take off immediately all contaminated clothing and wash it before reuse.	
Disposal	P501	Dispose of contents/container through a waste management company authorized by the local government.

Statements are a composite from various Nortropine safety data sheets.

Toxicity Data: Nortropine

Type	Value	Species
LD50 (Oral)	1420 mg/kg	Mouse

This value indicates that Nortropine is harmful if swallowed, consistent with its GHS classification.

Recommended Experimental Protocols and Handling

Given the lack of specific data for **N-Cbz-nortropine** and the known hazards of its parent compound, the following handling procedures are recommended.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.
- **Skin and Body Protection:** Wear a lab coat, and consider additional protective clothing if there is a risk of significant exposure.
- **Respiratory Protection:** If dust or aerosols are likely to be generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid material or preparing solutions.
- Ensure safety shower and eyewash stations are readily accessible.

Handling and Storage

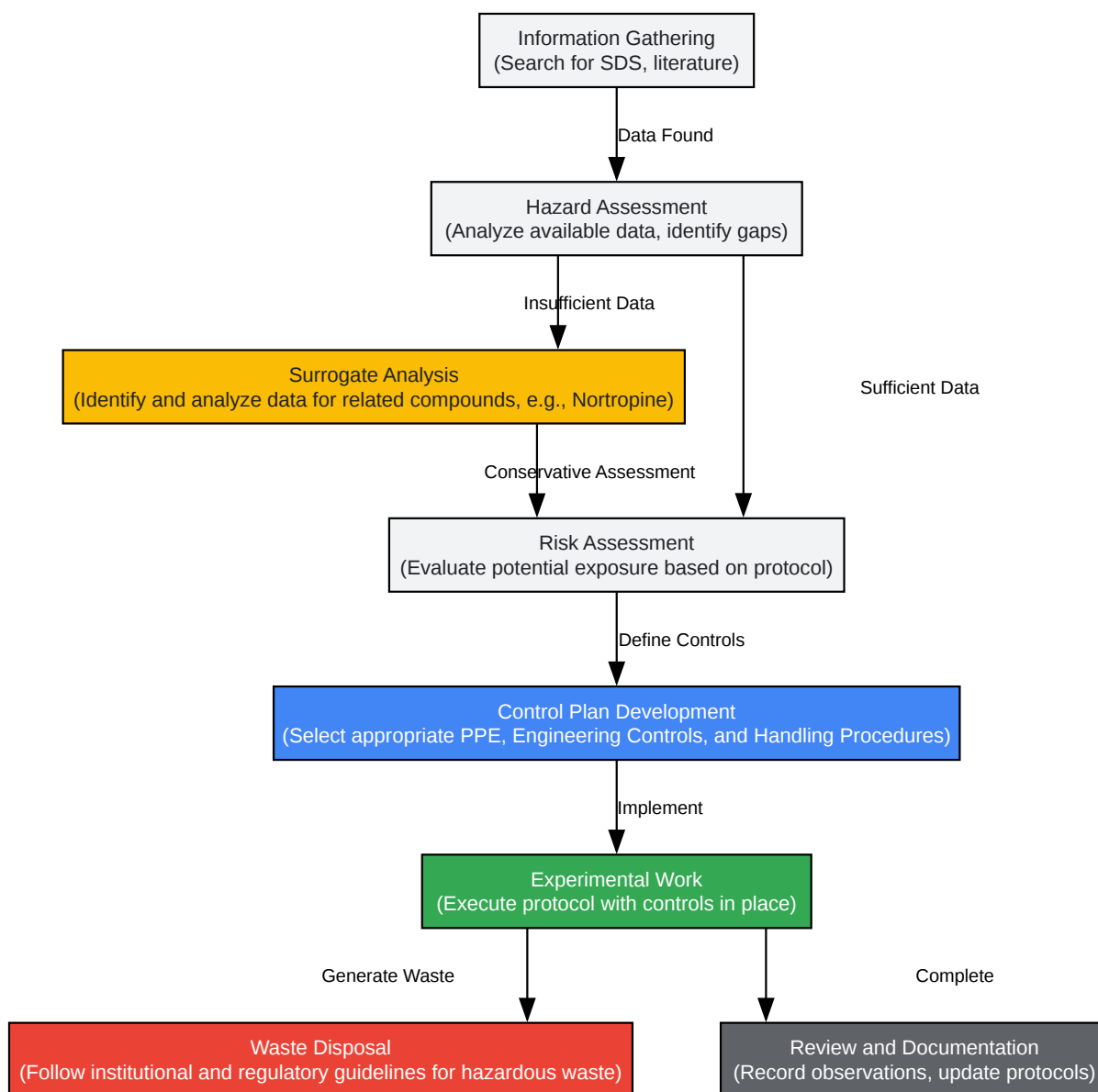
- Avoid the formation of dust and aerosols.
- Keep the container tightly closed.
- Store in a cool, dry, and dark place.
- Store away from incompatible materials, such as strong oxidizing agents.
- As a secondary amine derivative, it may be prudent to avoid conditions that could lead to the formation of nitrosamines; therefore, keep away from nitrosating agents.

First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water.
- If Inhaled: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Logical Workflow for Handling Research Chemicals with Unknown Hazards

The following diagram illustrates a logical workflow for safely managing a research chemical like **N-Cbz-nortropine**, where comprehensive hazard data is unavailable.



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Workflow for Handling Chemicals with Limited Safety Data.

Conclusion

While **N-Cbz-nortropine** lacks specific, publicly available safety and toxicity data, a conservative approach to handling is essential for the safety of all laboratory personnel. By using the more comprehensive data available for the parent compound, nortropine, as a baseline, and by adhering to rigorous safe laboratory practices, researchers can minimize risks. This includes the consistent use of appropriate personal protective equipment, engineering controls, and proper storage and disposal methods. All work with this and similar research chemicals should be preceded by a thorough risk assessment.

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